

# An In-depth Technical Guide on the Toxicological Data of 2,2'-Dinitrobibenzyl

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## Compound of Interest

Compound Name: **2,2'-Dinitrobibenzyl**

Cat. No.: **B146402**

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document serves as a technical guide to the available toxicological information for **2,2'-Dinitrobibenzyl**. A comprehensive search of publicly available scientific literature and toxicological databases has revealed a significant lack of specific toxicological studies for this compound. The information presented herein is based on general chemical safety information and data from structurally related compounds. All information regarding related compounds is for informational purposes only and should not be directly attributed to **2,2'-Dinitrobibenzyl**.

## Introduction

**2,2'-Dinitrobibenzyl** is a chemical compound with the molecular formula C<sub>14</sub>H<sub>12</sub>N<sub>2</sub>O<sub>4</sub>.<sup>[1]</sup> It is primarily used in organic synthesis as a building block for various other compounds.<sup>[2]</sup> Despite its application in chemical synthesis, there is a notable absence of detailed toxicological studies in the public domain. This guide aims to consolidate the available safety information for **2,2'-Dinitrobibenzyl** and provide context by summarizing toxicological data of structurally related nitroaromatic compounds.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,2'-Dinitrobibenzyl** is provided in the table below.

Property	Value	Reference
CAS Number	16968-19-7	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C14H12N2O4	<a href="#">[1]</a>
Molecular Weight	272.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Yellow crystalline solid	<a href="#">[2]</a>
Melting Point	121 °C	<a href="#">[4]</a>
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	<a href="#">[2]</a>

## Hazard Identification and Classification

Based on aggregated data from suppliers and chemical databases, **2,2'-Dinitrobibenzyl** has been assigned the following GHS hazard classifications. It is important to note that these are classifications and not the result of comprehensive toxicological testing.

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	<a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	Category 2 (Causes serious eye irritation)	<a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	<a href="#">[3]</a>
Hazardous to the Aquatic Environment, Acute Hazard	Category 1 (Very toxic to aquatic life)	<a href="#">[3]</a>

General Safety Precautions: Due to its classification as a hazardous chemical, handling of **2,2'-Dinitrobibenzyl** requires appropriate personal protective equipment, including gloves, goggles, and respiratory protection.[\[2\]](#) Exposure may cause irritation to the skin, eyes, and respiratory system.[\[2\]](#)

## Toxicological Data Summary

There is no specific quantitative toxicological data (e.g., LD50, NOAEL, LOAEL) available for **2,2'-Dinitrobibenzyl** in the reviewed literature. The following sections discuss the known toxicological profiles of structurally similar compounds to provide a potential framework for understanding the possible toxicological properties of **2,2'-Dinitrobibenzyl**.

### Insights from Dinitrotoluenes (DNTs)

Dinitrotoluenes are structurally related to **2,2'-Dinitrobibenzyl**. The toxicity of DNT isomers has been studied more extensively.

- General Toxicity: DNT isomers are known to induce cyanosis and anemia.[\[5\]](#)
- Organ-Specific Toxicity:
  - Reproductive: Certain isomers, such as 2,4- and 2,6-DNT, have been shown to decrease testes mass and cause degenerative histopathological changes in the male reproductive system.[\[5\]](#)
  - Spleen: Increased splenic mass and extramedullary hematopoiesis have been observed with exposure to several DNT isomers.[\[5\]](#)
  - Liver: Hepatocellular lesions and increased liver mass have been associated with some DNT isomers.[\[5\]](#)
  - Neurotoxicity: Neurotoxic effects have been noted for 3,4-DNT, 2,4-DNT, and 3,5-DNT.[\[5\]](#)
- Carcinogenicity: 2,6-Dinitrotoluene is listed as a compound that can cause cancer by some expert panels.[\[6\]](#)

### Insights from Dinitrophenols

Dinitrophenols are another class of nitroaromatic compounds. While the phenolic group differentiates them from **2,2'-Dinitrobibenzyl**, their toxicological profile related to the dinitroaromatic structure is informative.

- Mechanism of Toxicity: A key mechanism of toxicity for 2,4-dinitrophenol is the uncoupling of oxidative phosphorylation, leading to hyperthermia.[7]
- Reproductive and Developmental Toxicity: Studies on 2,4-dinitrophenol in rats have shown reproductive and developmental toxicity at higher doses, including a decrease in the number of live pups and reduced pup body weight.[8] The No-Observed-Adverse-Effect Level (NOAEL) for reproductive/developmental toxicity in one study was determined to be 10 mg/kg bw/day in rats.[8]

## Insights from Nitrobenzene

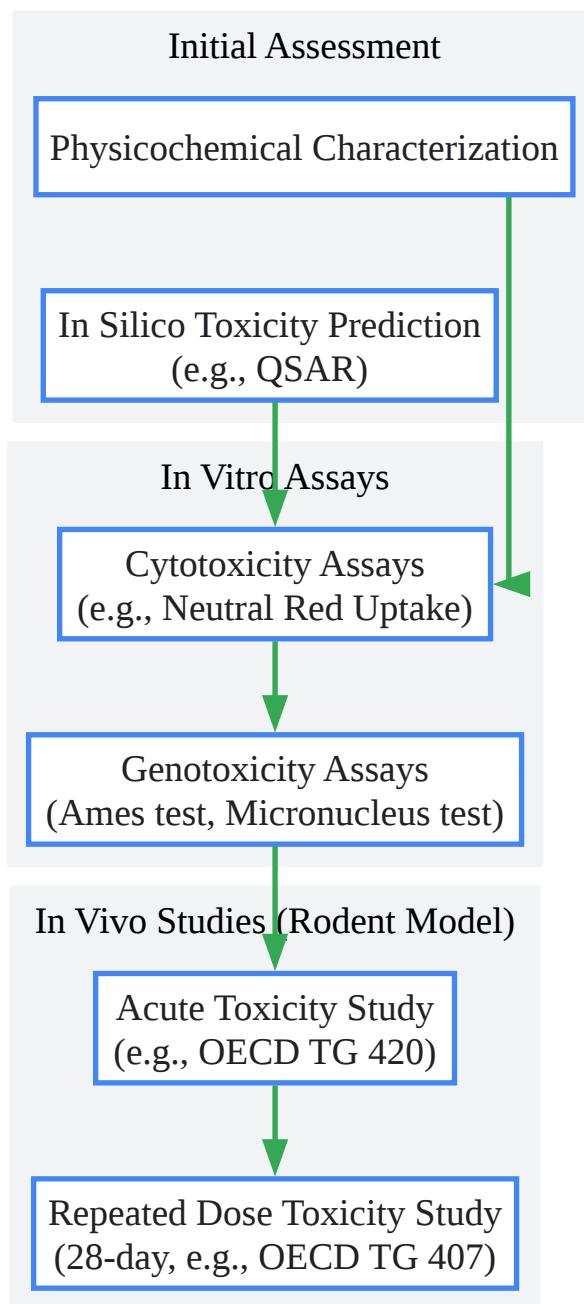
Nitrobenzene shares the nitro-aromatic functional group.

- Hematotoxicity: A primary effect of nitrobenzene is the induction of methemoglobinemia, leading to cyanosis.[9]
- Reproductive Toxicity: Nitrobenzene is a known male reproductive toxicant, causing testicular atrophy, hypospermatogenesis, and decreased fertility in animal studies.[10]

## Experimental Protocols

Due to the lack of specific toxicological studies on **2,2'-Dinitrobibenzyl**, no experimental protocols for this compound can be provided. For researchers planning to investigate the toxicology of **2,2'-Dinitrobibenzyl**, a standard battery of tests would be recommended, following OECD guidelines.

A general workflow for initial toxicological screening of a novel chemical compound is illustrated below.



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Caption: A generalized workflow for the initial toxicological evaluation of a chemical compound.

## Signaling Pathways

There is no information available regarding the specific signaling pathways affected by **2,2'-Dinitrobibenzyl**. The genotoxicity of some nitroarenes is known to be dependent on the

metabolic reduction of the nitro group.[\[11\]](#) This process can lead to the formation of reactive intermediates that can interact with cellular macromolecules.

The following diagram illustrates a generalized, hypothetical pathway for the bioactivation of nitroaromatic compounds, which may be relevant for **2,2'-Dinitrobibenzyl** pending experimental verification.



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Caption: A hypothetical bioactivation pathway for nitroaromatic compounds leading to genotoxicity.

## Conclusion and Future Directions

The current body of scientific literature lacks specific toxicological data for **2,2'-Dinitrobibenzyl**. While information from structurally related compounds such as dinitrotoluenes, dinitrophenols, and nitrobenzene can provide some preliminary insights into potential hazards, including hematotoxicity, reproductive toxicity, and organ-specific effects, these cannot be directly extrapolated.

For a comprehensive understanding of the toxicological profile of **2,2'-Dinitrobibenzyl**, a full suite of toxicological studies is required. This should include assessments of acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive and developmental toxicity, following established international guidelines. Such data is crucial for ensuring the safe handling and use of this compound in research and industrial applications.

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